Potential off-target effects of ELN318463 racemate

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Compound of Interest		
Compound Name:	*ELN318463 racemate*	
Cat. No.:	*B2597485*	Get Quote

Technical Support Center: ELN318463 Racemate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers and drug development professionals working with **ELN318463 racemate**.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of ELN318463?

A1: ELN318463 is an amyloid precursor protein (APP) selective γ-secretase inhibitor.[1][2] It functions by inhibiting the γ-secretase enzyme, which is involved in the cleavage of APP, a key step in the production of amyloid-beta (Aβ) peptides associated with Alzheimer's disease.[3][4]

Q2: What is the selectivity profile of ELN318463?

A2: ELN318463 exhibits selectivity for the presenilin-1 (PS1) subunit over the presenilin-2 (PS2) subunit of the γ-secretase complex.[1] It is approximately 51-fold more selective for PS1. Furthermore, it demonstrates a significant selectivity for inhibiting Aβ production over Notch signaling, a critical off-target concern for γ-secretase inhibitors. In cellular assays, ELN318463 was found to be 75- to 120-fold more selective for inhibiting Aβ production compared to its effect on Notch signaling.

Q3: What are the potential off-target effects of ELN318463?

Tech Support

A3: The primary off-target concern for γ-secretase inhibitors is the inhibition of Notch signaling. The γ-secretase enzyme is also responsible for the cleavage of the Notch receptor, a process essential for cell-to-cell communication and development. Inhibition of Notch signaling can lead to various toxicities. ELN318463 has been specifically designed to be APP-selective to minimize this off-target effect.

Q4: I am observing unexpected results in my in vivo experiments with ELN318463. What could be the cause?

A4: Researchers have reported discordant efficacy of ELN318463 in reducing brain Aβ levels between different mouse models. Specifically, its effectiveness in the PDAPP transgenic mouse model of Alzheimer's disease differed from that in wild-type FVB mice. It is recommended to validate the in vivo potency of γ-secretase inhibitors in wild-type mice alongside transgenic models to account for potential model-specific effects.

Q5: Are there any known safety or toxicity issues with ELN318463?

A5: While specific safety studies on ELN318463 are not detailed in the available literature, a related compound, ELN475516, which is also an APP-selective γ-secretase inhibitor, has undergone repeat-dose safety studies in mice. In these studies, ELN475516 did not show overt in-life or post-mortem indications of systemic toxicity, nor were there any RNA or histological signs of toxicity related to Notch signaling inhibition at the tested doses. This suggests that the APP-selective approach may offer an improved safety profile over non-selective γ-secretase inhibitors.
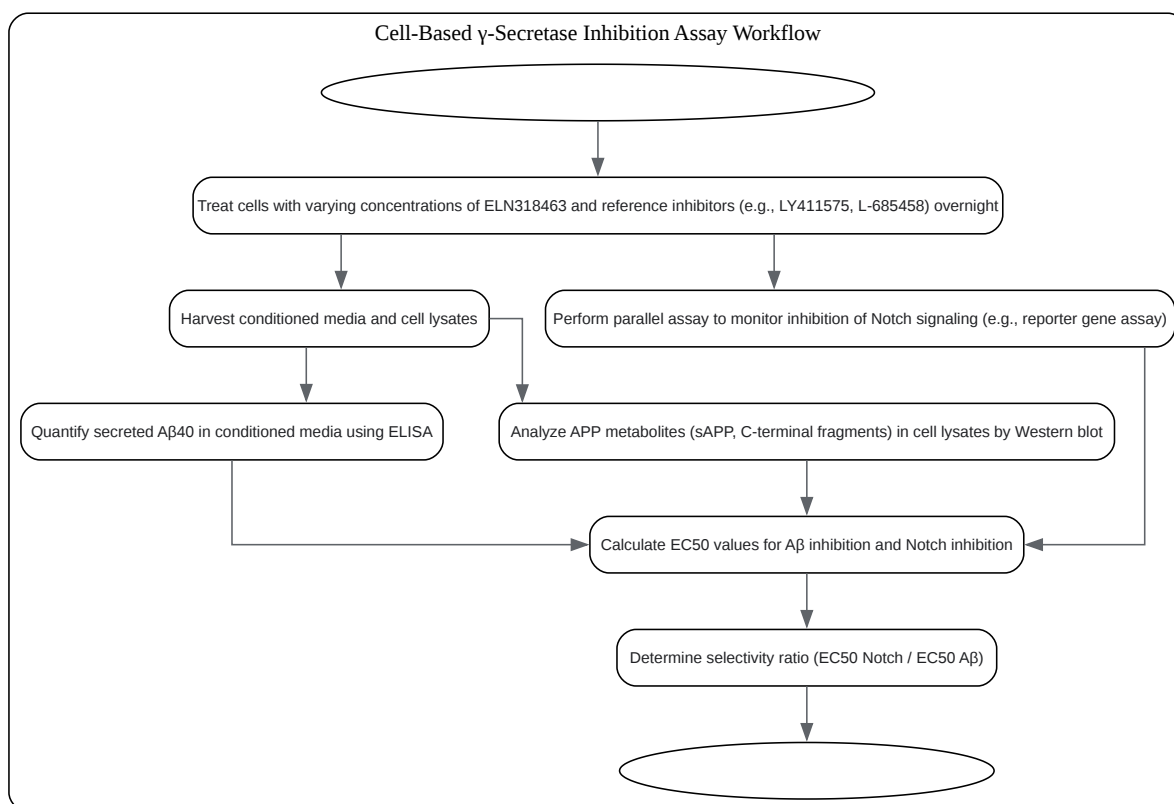
Quantitative Data Summary

The following table summarizes the key quantitative data for ELN318463.

Parameter	Value	Notes
EC50 for PS1-comprised γ-secretase	12 nM	
EC50 for PS2-comprised γ-secretase	656 nM	
Selectivity for PS1 over PS2	51-fold	
Selectivity for Aβ production vs. Notch signaling	75- to 120-fold	In cellular assays

Experimental Protocols

Assessment of γ-Secretase Inhibition in Cell-Based Assays

This protocol provides a general workflow for determining the potency and selectivity of γ-secretase inhibitors like ELN318463.
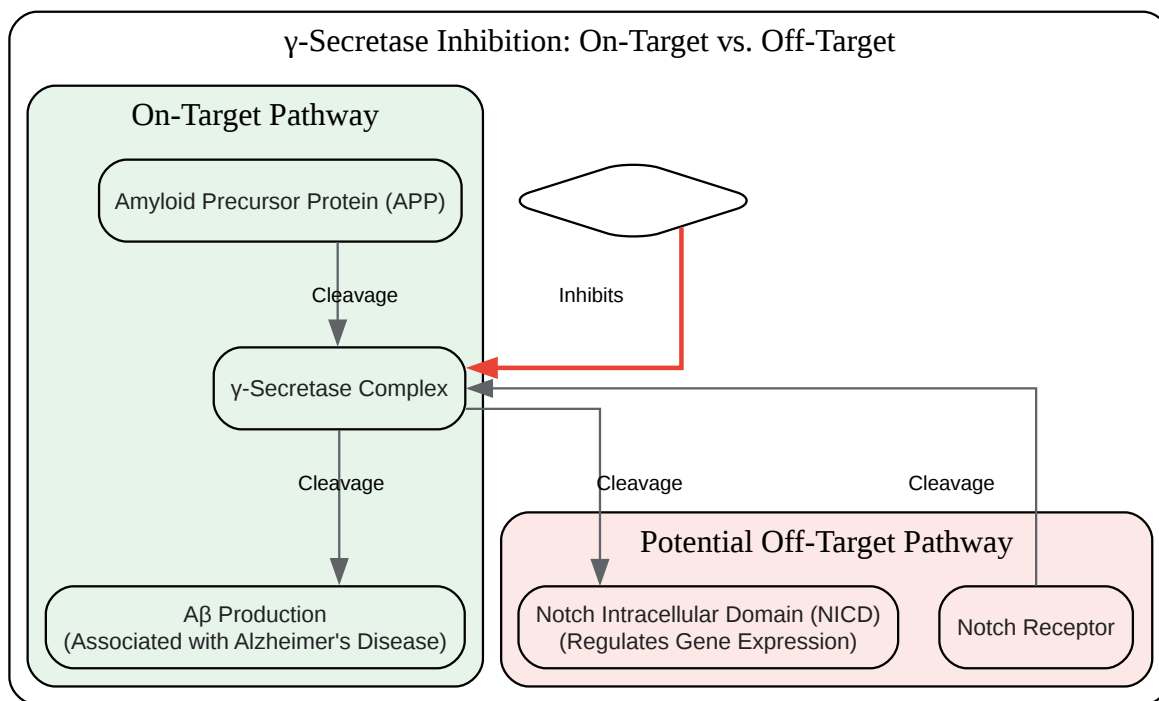
Cell-Based γ-Secretase Inhibition Assay Workflow

Caption: Workflow for assessing γ-secretase inhibitor potency and selectivity.

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Visualizations

Signaling Pathway: On-Target vs. Off-Target Effects of γ-Secretase Inhibition

This diagram illustrates the intended on-target effect of ELN318463 on APP processing and its potential off-target effect on Notch signaling.
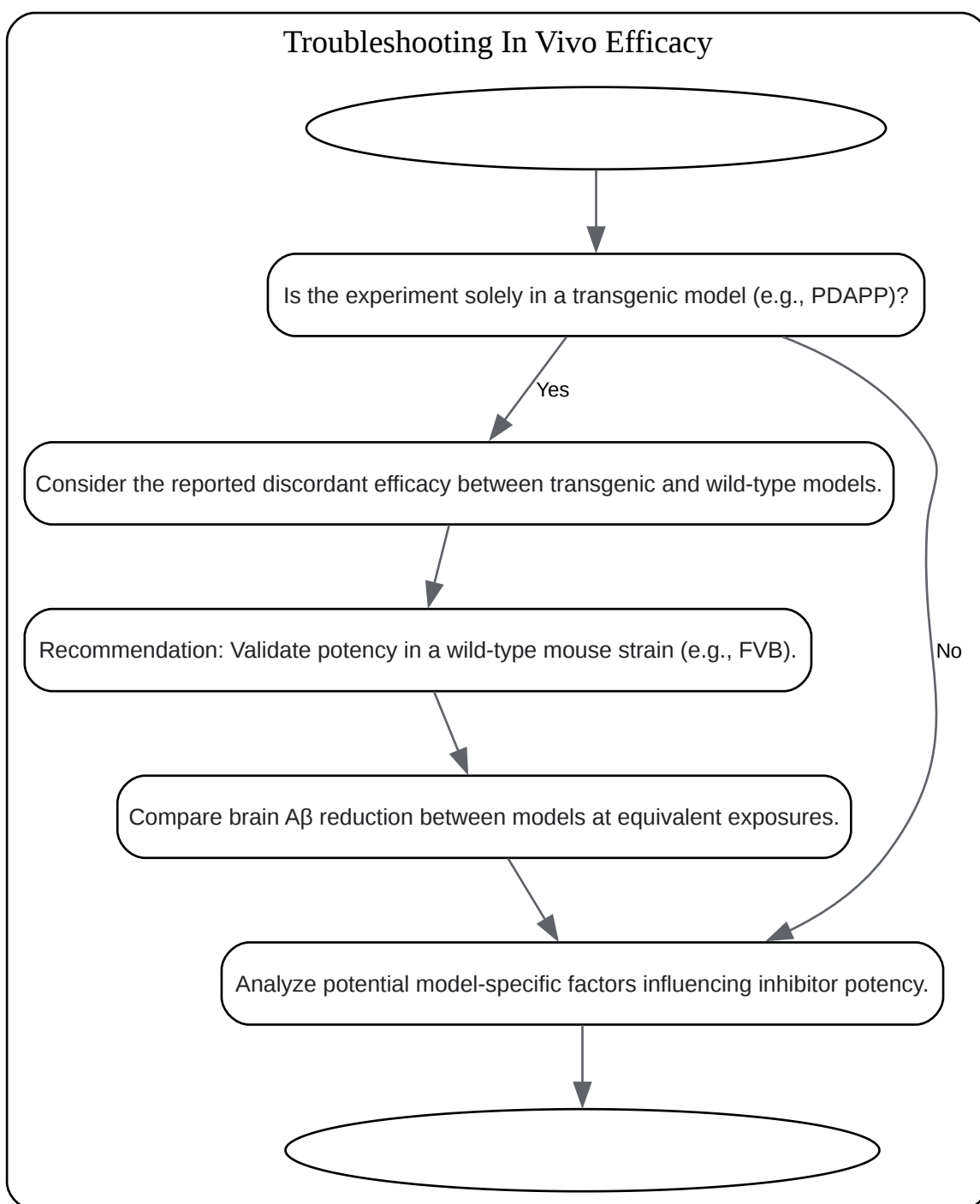

γ-Secretase Inhibition: On-Target vs. Off-Target

On-Target Pathway

Amyloid Precursor Protein (APP)

Cleavage

Inhibits

γ-Secretase Complex

Cleavage

Cleavage

Cleavage

Potential Off-Target Pathway

Aβ Production
(Associated with Alzheimer's Disease)

Notch Intracellular Domain (NICD)
(Regulates Gene Expression)

Notch Receptor

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Caption: On-target and potential off-target pathways of γ-secretase inhibition.

Logical Relationship: Troubleshooting In Vivo Efficacy Discrepancies

This diagram outlines the logical steps for troubleshooting unexpected in vivo results with ELN318463.

Troubleshooting In Vivo Efficacy

Is the experiment solely in a transgenic model (e.g., PDAPP)?

Yes

Consider the reported discordant efficacy between transgenic and wild-type models.

Recommendation: Validate potency in a wild-type mouse strain (e.g., FVB).

Compare brain Aβ reduction between models at equivalent exposures.

No

Analyze potential model-specific factors influencing inhibitor potency.

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Caption: Troubleshooting guide for in vivo efficacy of ELN318463.

References

- 1. medchemexpress.com [medchemexpress.com]

- 2. medchemexpress.com [medchemexpress.com]

- 3. Amyloid precursor protein selective gamma-secretase inhibitors for treatment of Alzheimer's disease | AlzPED [alzped.nia.nih.gov]

- 4. Amyloid precursor protein selective gamma-secretase inhibitors for treatment of Alzheimer's disease - PMC [pmc.ncbi.nlm.nih.gov]

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